

Technical Guide: 7-Hydroxycannabidivarin-d7

Certificate of Analysis

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Compound of Interest

Compound Name: 7-Hydroxycannabidivarin-d7

Cat. No.: B15560304

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for the deuterated analytical reference standard, **7-Hydroxycannabidivarin-d7** (7-OH-CBDV-d7). As a certified reference material, 7-OH-CBDV-d7 is crucial for the accurate quantification of its non-labeled counterpart in various biological matrices during preclinical and clinical research. This document outlines the standard analytical tests performed to ensure the identity, purity, and concentration of this reference standard.

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **7-Hydroxycannabidivarin-d7**. These values are representative and may vary slightly between different manufacturing lots.

Table 1: Identity and Purity

Parameter	Method	Specification	Result
Chemical Formula	-	C ₁₉ H ₁₉ D ₇ O ₃	Confirmed
Molecular Weight	Mass Spectrometry	309.45 g/mol	309.45 g/mol
Purity (HPLC)	HPLC-UV	≥98%	99.5%
Isotopic Purity	Mass Spectrometry	≥99% atom % D	99.6% atom % D
Residual Solvents	GC-HS	Conforms to USP <467>	Pass

Table 2: Physical and Chemical Properties

Parameter	Specification	Result
Appearance	White to off-white solid	Conforms
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Conforms
Storage	-20°C	Recommended

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with a diode array detector (DAD).
- Column: C18, 2.7 μm, 4.6 x 100 mm.
- Mobile Phase:
 - A: 0.1% Formic acid in Water

- B: 0.1% Formic acid in Acetonitrile
- Gradient: 70% B to 95% B over 8 minutes.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 40°C.
- Detection Wavelength: 228 nm.
- Injection Volume: 5 µL.
- Standard Preparation: A stock solution of **7-Hydroxycannabidivarin-d7** is prepared in methanol at a concentration of 1 mg/mL and then diluted to an appropriate working concentration.
- Purity Calculation: The purity is determined by the area percent method, where the peak area of the analyte is divided by the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Scan Range: m/z 100-500.
- Data Analysis: The measured mass of the molecular ion is compared to the theoretical exact mass of **7-Hydroxycannabidivarin-d7** to confirm its identity. Isotopic purity is determined by analyzing the isotopic distribution of the molecular ion cluster and calculating the deuterium incorporation.

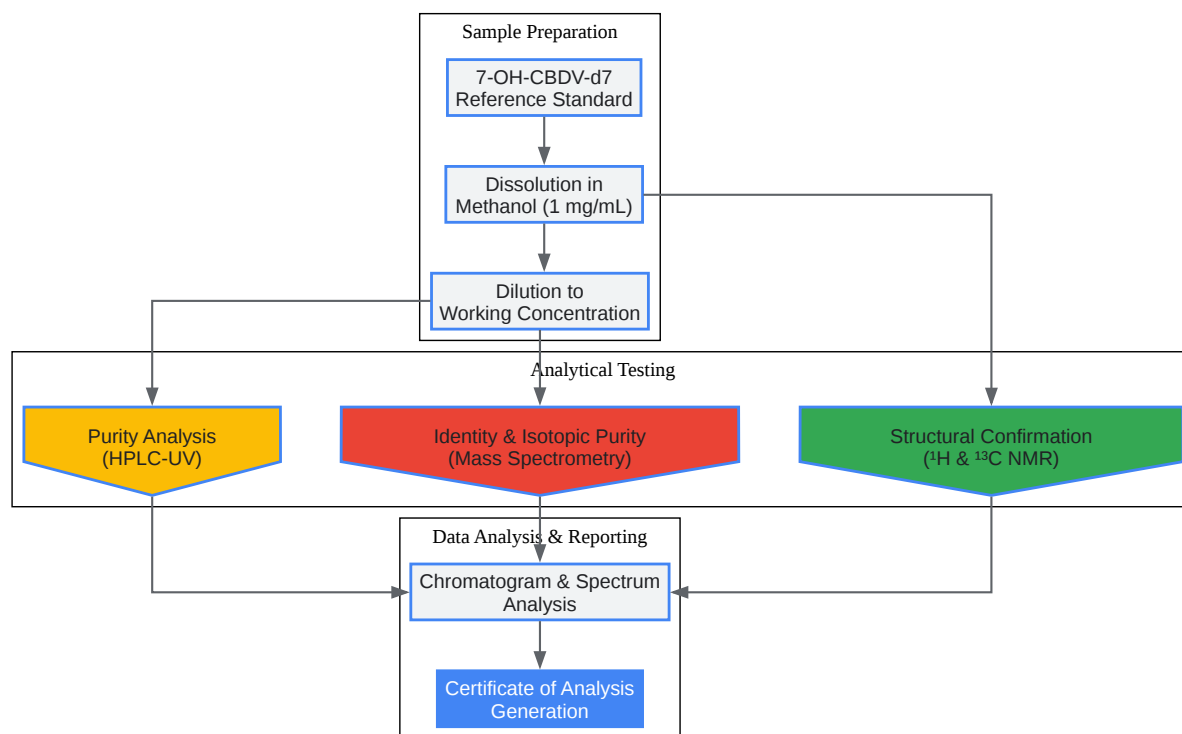
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: Bruker Avance III 400 MHz NMR spectrometer or equivalent.

- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Experiments: ^1H NMR and ^{13}C NMR spectra are acquired.
- Data Analysis: The chemical shifts, coupling constants, and integration of the proton signals, along with the chemical shifts of the carbon signals, are analyzed to confirm the chemical structure of **7-Hydroxycannabidivarin-d7**. The absence of signals corresponding to the deuterated positions confirms the labeling.

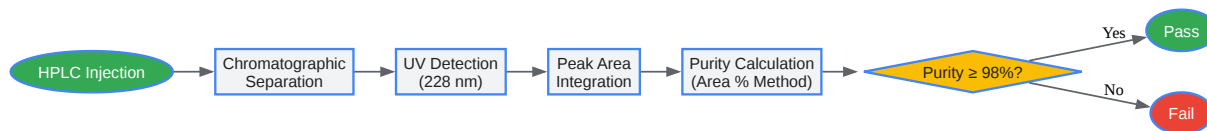
Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in the analysis of **7-Hydroxycannabidivarin-d7**.



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Caption: Analytical workflow for 7-OH-CBDV-d7 Certificate of Analysis.



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Caption: Decision logic for HPLC-based purity assessment.

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